

ChEBI Ontology for Lucenin-2: A Technical Guide for Researchers

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Fremont, CA - October 31, 2025 - This technical guide provides a comprehensive overview of the Chemical Entities of Biological Interest (ChEBI) ontology for **Lucenin-2** (CHEBI:6553), a C-glycosyl compound of significant interest to researchers, scientists, and drug development professionals. This document details its chemical identity, physicochemical properties, biological roles, and relevant experimental protocols, with a focus on its antioxidant and anti-inflammatory activities and associated signaling pathways.

Chemical Identity and Structure

Lucenin-2, also known as Luteolin-6,8-di-C-glucoside, is a tetrahydroxyflavone belonging to the flavonoid class of organic compounds.[1] It is structurally characterized by a luteolin aglycone substituted by beta-D-glucopyranosyl moieties at positions 6 and 8.[1]

Table 1: Chemical Identifiers for Lucenin-2



Identifier	Value	Source
ChEBI ID	CHEBI:6553	[1]
IUPAC Name	2-(3,4-dihydroxyphenyl)-5,7-dihydroxy-6,8-bis[(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]chromen-4-one	[1]
Molecular Formula	C27H30O16 [1]	
Molecular Weight	610.5 g/mol	[1]
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CAS Number	29428-58-8	[1]

Physicochemical Properties

Lucenin-2 is a solid compound with limited solubility in water and is typically extracted using polar organic solvents. A summary of its key physicochemical properties is presented below.



Table 2: Physicochemical Properties of Lucenin-2

Property	Value	Source
XLogP3	-2.6	[1]
Hydrogen Bond Donor Count	12	[2]
Hydrogen Bond Acceptor Count	16	[2]
Rotatable Bond Count	5	[2]
Topological Polar Surface Area	288 Ų	[1]
Formal Charge	0	[2]

Biological and Pharmacological Activities

Lucenin-2 is naturally found in various plants, including Passiflora incarnata (passionflower) and Artemisia herba-alba.[1] Its biological activities are largely attributed to its aglycone, luteolin, a well-studied flavonoid with potent antioxidant and anti-inflammatory properties.

Antioxidant Activity

The antioxidant capacity of **Lucenin-2** and its aglycone, luteolin, has been evaluated in various in vitro assays. The free radical scavenging activity is a key mechanism underlying its protective effects against oxidative stress.

Table 3: Antioxidant Activity of Luteolin and Related Compounds

Compound	Assay	IC50 Value	Source
Luteolin-phospholipid complex	DPPH radical scavenging	28.33 μg/mL	[3]
Luteolin	DPPH radical scavenging	26.304 μg·ml-1	[4]



Anti-inflammatory Activity

Luteolin, the aglycone of **Lucenin-2**, has demonstrated significant anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response. While direct studies on **Lucenin-2** are limited, the activity of luteolin provides strong evidence for the potential anti-inflammatory properties of its glycoside.

Table 4: Anti-inflammatory Activity of Luteolin

Activity	Cell Line/Model	IC50 Value	Source
Inhibition of IL-5 bioactivity	EoL-1 cells	18.7 μΜ	

Signaling Pathway Modulation

The biological effects of **Lucenin-2**'s aglycone, luteolin, are mediated through the modulation of critical intracellular signaling pathways, including the Mitogen-Activated Protein Kinase (MAPK) and Phosphatidylinositol 3-Kinase (PI3K)/Akt pathways. These pathways are central to cellular processes such as inflammation, proliferation, and apoptosis.

MAPK Signaling Pathway

Luteolin has been shown to influence the MAPK signaling cascade, which involves a series of protein kinases that regulate a wide range of cellular responses. By modulating the phosphorylation of key MAPK components like ERK, JNK, and p38, luteolin can attenuate inflammatory responses.[5][6]

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